

A Technical Overview of Tetraethylsilane: Molecular Characteristics

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Compound of Interest

Compound Name: Tetraethylsilane

Cat. No.: B1293383

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This document provides a concise summary of the core molecular properties of **tetraethylsilane**, a tetra-alkylsilicon compound. The information is intended for researchers, scientists, and professionals in drug development and materials science who require precise data for experimental design and chemical synthesis.

Core Molecular Data

Tetraethylsilane is an organosilicon compound consisting of a central silicon atom covalently bonded to four ethyl groups.^[1] Its fundamental properties are essential for its application as a precursor in the synthesis of silicon-based materials and as a reducing agent.^[1]

The key molecular identifiers for **tetraethylsilane** are presented below. This data is foundational for stoichiometric calculations, analytical characterization, and safety protocols.

Property	Value	Reference
Molecular Formula	C ₈ H ₂₀ Si	[1][2][3]
Linear Formula	Si(C ₂ H ₅) ₄	[2]
Molecular Weight	144.33 g/mol	[1][2][3]
CAS Number	631-36-7	[1][2][3]

Experimental Protocols

The determination of the molecular weight and formula of **tetraethylsilane** is achieved through standard analytical chemistry techniques.

- **Mass Spectrometry:** High-resolution mass spectrometry is employed to determine the precise mass-to-charge ratio of the molecule and its fragments, allowing for the confirmation of its molecular weight (144.133427 g/mol , monoisotopic mass) and elemental composition. [\[1\]](#)[\[4\]](#)
- **Elemental Analysis:** Combustion analysis can be used to determine the empirical formula by quantifying the mass percentages of Carbon, Hydrogen, and Silicon, which are then used to derive the molecular formula of C₈H₂₀Si.

A detailed, step-by-step protocol for these well-established methods is beyond the scope of this document. Standard operating procedures for mass spectrometry and elemental analysis are widely available in analytical chemistry literature.

Visualization

Visual representations are critical for understanding complex systems. However, for the presentation of basic molecular data such as formula and molecular weight, a graphical diagram is not applicable as there are no signaling pathways, experimental workflows, or intricate logical relationships to depict. The molecular structure itself provides the most relevant visualization.

Caption: 2D graph of **Tetraethylsilane**'s molecular structure.

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